

# Proper Disposal Procedures for (-)-Pinocampheol

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## Compound of Interest

Compound Name: (-)-Pinocampheol

Cat. No.: B12780168

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This document provides essential safety and logistical information for the proper disposal of **(-)-Pinocampheol**, catering to researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe handling and compliance with standard laboratory waste management practices.

## Immediate Safety and Handling Precautions

Before handling **(-)-Pinocampheol** for disposal, ensure you are in a well-ventilated area, preferably within a chemical fume hood. Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Key Safety Data for a Related Isomer, (-)-Isopinocampheol:

While a specific Safety Data Sheet (SDS) for **(-)-Pinocampheol** (CAS 35997-96-7) detailing its flash point was not definitively located, data for the closely related stereoisomer, (1R,2R,3R,5S)-(-)-Isopinocampheol (CAS 25465-65-0), provides valuable guidance. It is crucial to consult the supplier-specific SDS for the exact material you are using as properties can vary.

Property	Value	Source
Chemical Name	(1R,2R,3R,5S)-(-)-Isopinocampheol	
CAS Number	25465-65-0	
Form	Solid	
Melting Point	51-53 °C	
Flash Point	93.4 °C (200.1 °F) - closed cup	
Storage Class	11 - Combustible Solids	
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]

Based on the flash point of its isomer being greater than 60°C, **(-)-Pinocampheol** is not likely classified as an ignitable hazardous waste. However, it should be treated as a chemical waste and disposed of accordingly, not via drain or regular trash.

## Step-by-Step Disposal Protocol

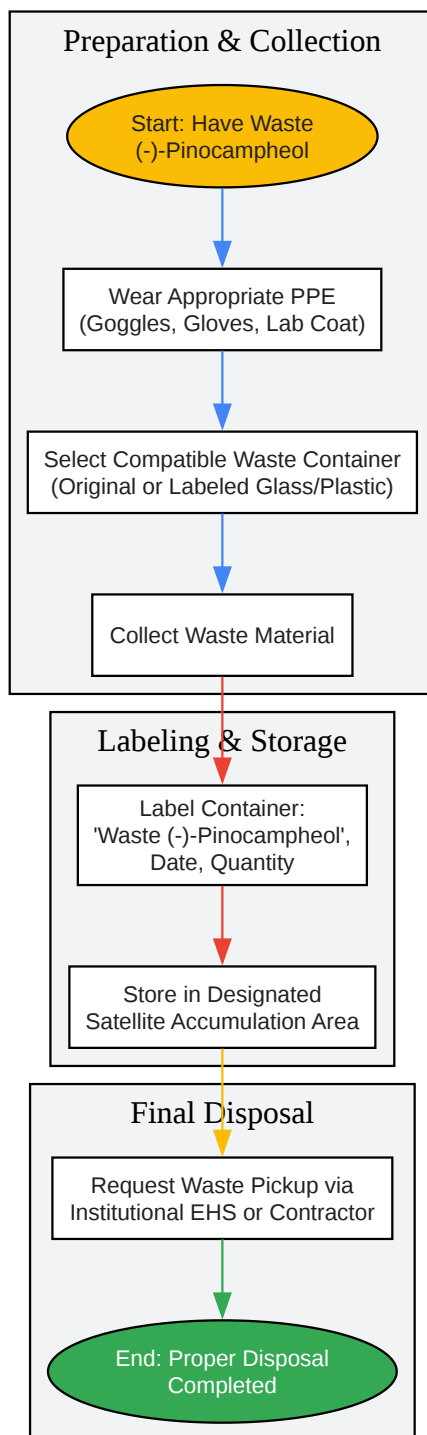
The disposal of **(-)-Pinocampheol** should be handled through a designated chemical waste management stream. Do not dispose of this chemical down the drain or in regular solid waste.

- Waste Collection:
  - Collect waste **(-)-Pinocampheol**, including any contaminated materials (e.g., absorbent pads from a spill cleanup), in a dedicated and clearly labeled waste container.
  - The container should be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
  - If possible, use the original product container for waste collection.
- Labeling:

- Label the waste container clearly with "Waste **(-)-Pinocampheol**" and list any other constituents if it is a mixture.
- Ensure the label includes the approximate quantity and the date of accumulation.
- Storage:
  - Store the sealed waste container in a designated, well-ventilated satellite accumulation area away from incompatible materials.
  - Given that its isomer is a combustible solid, store it away from sources of ignition.
- Disposal Request:
  - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
  - Follow your organization's specific procedures for requesting a chemical waste pickup.
- Empty Containers:
  - Empty containers that held **(-)-Pinocampheol** may retain product residue. These should also be collected and disposed of through the chemical waste stream, or decontaminated according to your institution's protocols before disposal or recycling.

## Experimental Workflow for Disposal

The logical workflow for the proper disposal of **(-)-Pinocampheol** is outlined below.



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Caption: Workflow for the safe disposal of **(-)-Pinocampheol**.

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## References

- 1. (-)-Isopinocampheol | C<sub>10</sub>H<sub>18</sub>O | CID 10524983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for (-)-Pinocampheol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12780168#pinocampheol-proper-disposal-procedures]

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